

An In-depth Technical Guide to the Solubility of meso-Hydrobenzoin

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Compound of Interest

Compound Name: meso-Hydrobenzoin

Cat. No.: B1201251

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **meso-hydrobenzoin** in ethanol and other common solvents. The information is curated for professionals in research and development who require precise data and methodologies for handling this compound.

Core Concepts of Solubility

Meso-hydrobenzoin, a diastereomer of hydrobenzoin, is a symmetrical molecule with two chiral centers, rendering it achiral overall. Its solubility is a critical parameter in its synthesis, purification, and application in various chemical transformations. The compound's symmetrical structure and the presence of two hydroxyl groups capable of hydrogen bonding significantly influence its interaction with different solvents.

Quantitative Solubility Data

The solubility of **meso-hydrobenzoin** has been determined in several common solvents. The following table summarizes the available quantitative data for easy comparison.

Solvent	Temperature	Solubility
Ethanol	Room Temperature	25 mg/mL[1][2][3]
Water	20°C	2.5 g/L (0.25%)[2][4]
Water	100°C	12.5 g/L (1.25%)[4]
Chloroform	-	Soluble, particularly when hot[4][5][6][7][8]
Hot Alcohol	-	Soluble[4][5][6][7][8]

Note: Qualitative data indicates that **meso-hydrobenzoin** is poorly soluble in cold solvents.[6]

Experimental Protocol for Solubility Determination

The following is a detailed methodology for determining the solubility of **meso-hydrobenzoin** in a given solvent, adapted from standard recrystallization procedures. This protocol is designed to be a reliable starting point for researchers.

Objective: To determine the concentration of a saturated solution of **meso-hydrobenzoin** in a specific solvent at a given temperature.

Materials:

- **meso-Hydrobenzoin** (high purity)
- Solvent of interest (e.g., 95% ethanol)
- Erlenmeyer flask
- Hot plate with magnetic stirring capabilities
- Thermometer
- Volumetric flasks
- Analytical balance

- Filtration apparatus (e.g., vacuum filtration with Büchner funnel or syringe filter)
- Oven for drying

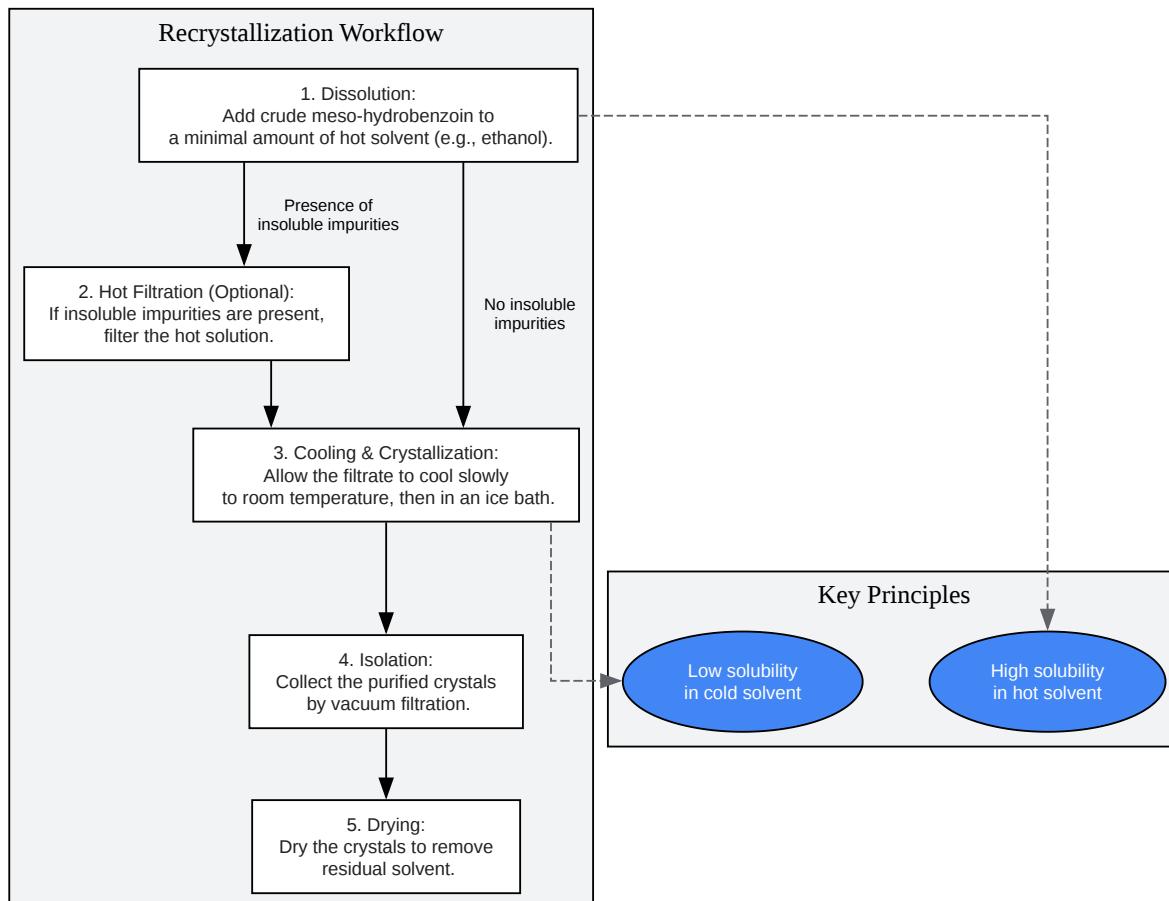
Procedure:

- Preparation of a Saturated Solution:
 - Place a known volume of the solvent into an Erlenmeyer flask equipped with a stir bar.
 - Gently heat the solvent to the desired temperature and maintain it using a thermostatically controlled hot plate.
 - Gradually add accurately weighed portions of **meso-hydrobenzoin** to the heated solvent while stirring continuously.
 - Continue adding the solute until a small amount of undissolved solid remains, indicating that the solution is saturated.
 - Allow the solution to equilibrate at the constant temperature for at least 30 minutes to ensure saturation is reached.
- Sample Collection and Analysis:
 - Carefully withdraw a known volume of the supernatant (the clear liquid above the undissolved solid) using a pre-heated pipette to avoid premature crystallization.
 - Transfer the collected sample to a pre-weighed volumetric flask.
 - Allow the solvent in the volumetric flask to evaporate completely in a fume hood or under a gentle stream of nitrogen.
 - Once the solvent has evaporated, dry the flask containing the solid residue in an oven at a temperature below the melting point of **meso-hydrobenzoin** (m.p. 137-139 °C) until a constant weight is achieved.
 - Reweigh the flask to determine the mass of the dissolved **meso-hydrobenzoin**.

- Calculation of Solubility:
 - Calculate the solubility using the following formula: Solubility (g/L) = (Mass of dissolved **meso-hydrobenzoin** (g)) / (Volume of solvent sample (L))

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the purification of **meso-hydrobenzoin** by recrystallization, a process fundamentally dependent on its solubility characteristics.



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Caption: Workflow for the purification of **meso-hydrobenzoin** via recrystallization.

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